

Personal protective equipment for handling 4-Chloro-2-fluoroaniline

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Compound of Interest

Compound Name: 4-Chloro-2-fluoroaniline

Cat. No.: B1294793

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Essential Safety and Handling Guide for 4-Chloro-2-fluoroaniline

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Chloro-2-fluoroaniline** (CAS No. 57946-56-2). Adherence to these procedures is vital for ensuring a safe laboratory environment. The toxicological properties of this chemical have not been fully investigated, warranting a cautious approach.^[1]

Immediate Safety and Personal Protective Equipment (PPE)

4-Chloro-2-fluoroaniline is harmful if swallowed, inhaled, or absorbed through the skin, and causes skin and serious eye irritation.^[2] Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Double gloving may be appropriate when handling larger quantities or for extended periods.	To prevent skin contact. Specific breakthrough time data for 4-Chloro-2-fluoroaniline is not available; therefore, gloves should be inspected before each use and replaced immediately after contamination.
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.	To protect against splashes that can cause serious eye irritation.
Skin and Body Protection	Laboratory coat, closed-toe shoes, and additional protective clothing as needed to prevent skin exposure.	To prevent contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is required. If airborne concentrations are expected to be high, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To minimize inhalation of harmful vapors.

Hazard Summary

Hazard	Description
Acute Toxicity	Harmful by inhalation, in contact with skin, and if swallowed.[1]
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.[2]
Long-term Effects	The toxicological properties have not been fully investigated.[1]

Exposure Limits

There are no established OSHA, NIOSH, or ACGIH exposure limits for **4-Chloro-2-fluoroaniline**.^[1] All work should be conducted in a manner that minimizes any potential for exposure.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and maintain the integrity of the compound.

Handling Protocol

- Preparation: Ensure an eyewash station and safety shower are readily accessible before beginning work.
- Engineering Controls: All handling of **4-Chloro-2-fluoroaniline** should be conducted in a certified chemical fume hood to control airborne exposure.
- Dispensing: Use appropriate, clean, and dry tools for transferring the liquid. Avoid splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled.^[3]

Storage Protocol

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible substances such as strong oxidizing agents.^[1]
- Store in a locked cabinet or other secure location.

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.

Waste Segregation and Collection

- Waste Stream: **4-Chloro-2-fluoroaniline** is a halogenated organic compound. As such, it should be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.
- Container: Use a compatible, leak-proof container. The original container is often a good choice.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Chloro-2-fluoroaniline**," and any other components of the waste stream with their approximate percentages.

Disposal Method

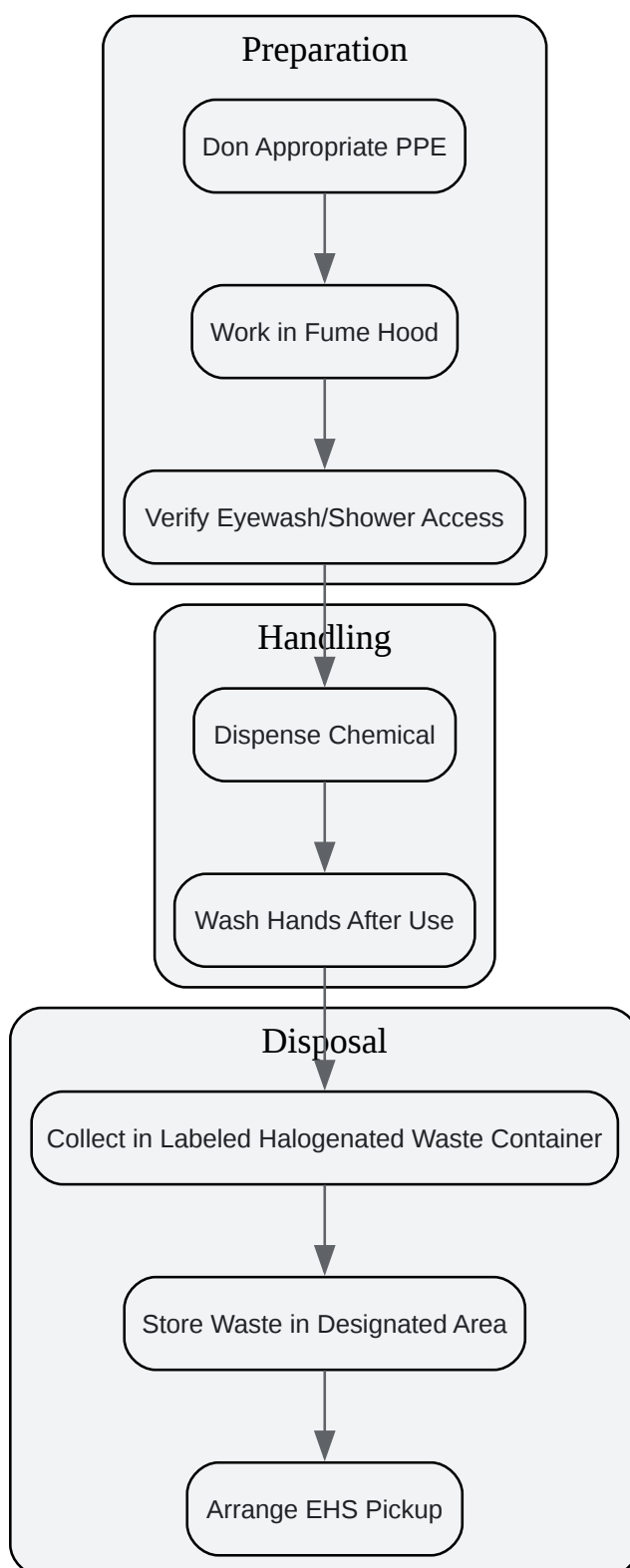
The preferred method for the disposal of halogenated organic waste is incineration at a licensed hazardous waste disposal facility.^{[4][5]} Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste. Do not dispose of **4-Chloro-2-fluoroaniline** down the drain.

Emergency Procedures

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Visual Guidance

Handling and Disposal Workflow



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com